

# Structural Analysis of Benzyl 4-aminopiperidine-1-carboxylate: A Technical Guide

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## Compound of Interest

Compound Name: **Benzyl 4-aminopiperidine-1-carboxylate**

Cat. No.: **B104409**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth structural analysis of **Benzyl 4-aminopiperidine-1-carboxylate**, a key intermediate in the synthesis of various pharmaceutical compounds. This document compiles available physical, and spectroscopic data, outlines a known synthetic protocol, and presents the molecular structure and a general synthetic workflow through standardized diagrams.

## Core Molecular Properties

**Benzyl 4-aminopiperidine-1-carboxylate**, with the CAS number 120278-07-1, possesses a distinct molecular architecture centered around a piperidine ring. This heterocyclic scaffold is functionalized at the 1-position with a benzyloxycarbonyl group and at the 4-position with an amino group, rendering it a versatile building block in medicinal chemistry.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	234.29 g/mol	[1][2]
Melting Point	68 °C	[1]
Appearance	White to light yellow powder or lump	[4]

## Spectroscopic Data

### <sup>1</sup>H NMR Spectroscopy

The proton nuclear magnetic resonance (<sup>1</sup>H NMR) spectrum provides characteristic signals corresponding to the different protons in the molecule. The following data has been reported for a solution in CDCl<sub>3</sub>:

Chemical Shift ( $\delta$ ) ppm	Number of Protons	Multiplicity	Assignment
7.33	5H	m	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )
5.14	2H	s	Benzylic protons (CH <sub>2</sub> )
4.14	2H	br s	Piperidine protons (axial, adjacent to N)
2.87	3H	m	Piperidine protons
1.83	2H	m	Piperidine protons
1.66	3H	m	Piperidine protons & Amino protons (NH <sub>2</sub> )
1.28	2H	m	Piperidine protons (equatorial, adjacent to N)

Note: Specific assignments of the piperidine protons can be complex due to chair conformations and requires further 2D NMR analysis for definitive assignment. The broad singlet at 4.14 ppm likely corresponds to the axial protons at the 2 and 6 positions of the piperidine ring. The multiplicity "m" indicates a multiplet.

### <sup>13</sup>C NMR, IR, and Mass Spectrometry Data

As of the latest data retrieval, detailed experimental data for <sup>13</sup>C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for **Benzyl 4-aminopiperidine-1-carboxylate**

(CAS 120278-07-1) are not readily available in the public domain. For researchers requiring this information, it is recommended to acquire a sample of the compound and perform these analyses.

## Crystallographic Data

No public crystallographic data, such as that from X-ray diffraction studies, was found for **Benzyl 4-aminopiperidine-1-carboxylate**. Therefore, precise bond lengths and angles from a crystal structure are not available at this time.

## Experimental Protocols

### Synthesis of Benzyl 4-aminopiperidine-1-carboxylate

A general method for the synthesis of **Benzyl 4-aminopiperidine-1-carboxylate** involves the deprotection of a Boc-protected precursor.[\[4\]](#)

Starting Material: Benzyl 4-((tert-butoxycarbonyl)amino)piperidine-1-carboxylate

Reagents:

- Tetrahydrofuran (THF)
- 5M Hydrochloric Acid (HCl)
- Dichloromethane
- 10M Sodium Hydroxide (NaOH)
- 25 wt% Sodium Chloride (NaCl) solution

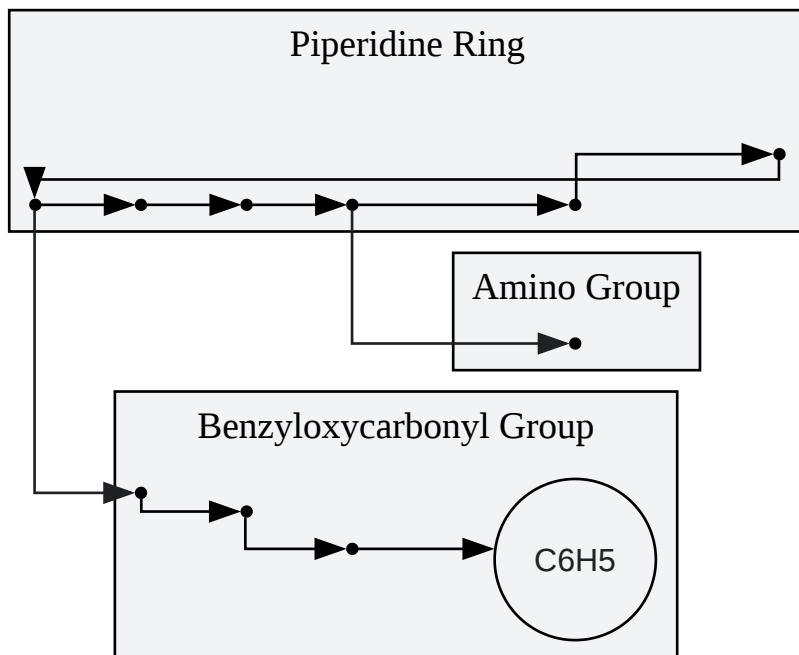
Procedure:

- Benzyl 4-((tert-butoxycarbonyl)amino)piperidine-1-carboxylate is dissolved in THF.
- 5M HCl is added to the solution.
- The mixture is heated to 30-35 °C for 2 hours and then the temperature is raised to 55 °C and the reaction is continued overnight.

- Upon completion, the reaction mixture is cooled, and dichloromethane is added.
- The mixture is then basified by the controlled addition of 10M NaOH at a temperature below 25 °C.
- The organic phase is separated and washed with a 25 wt% NaCl solution.
- The organic solvent is removed under reduced pressure to yield **Benzyl 4-aminopiperidine-1-carboxylate**.

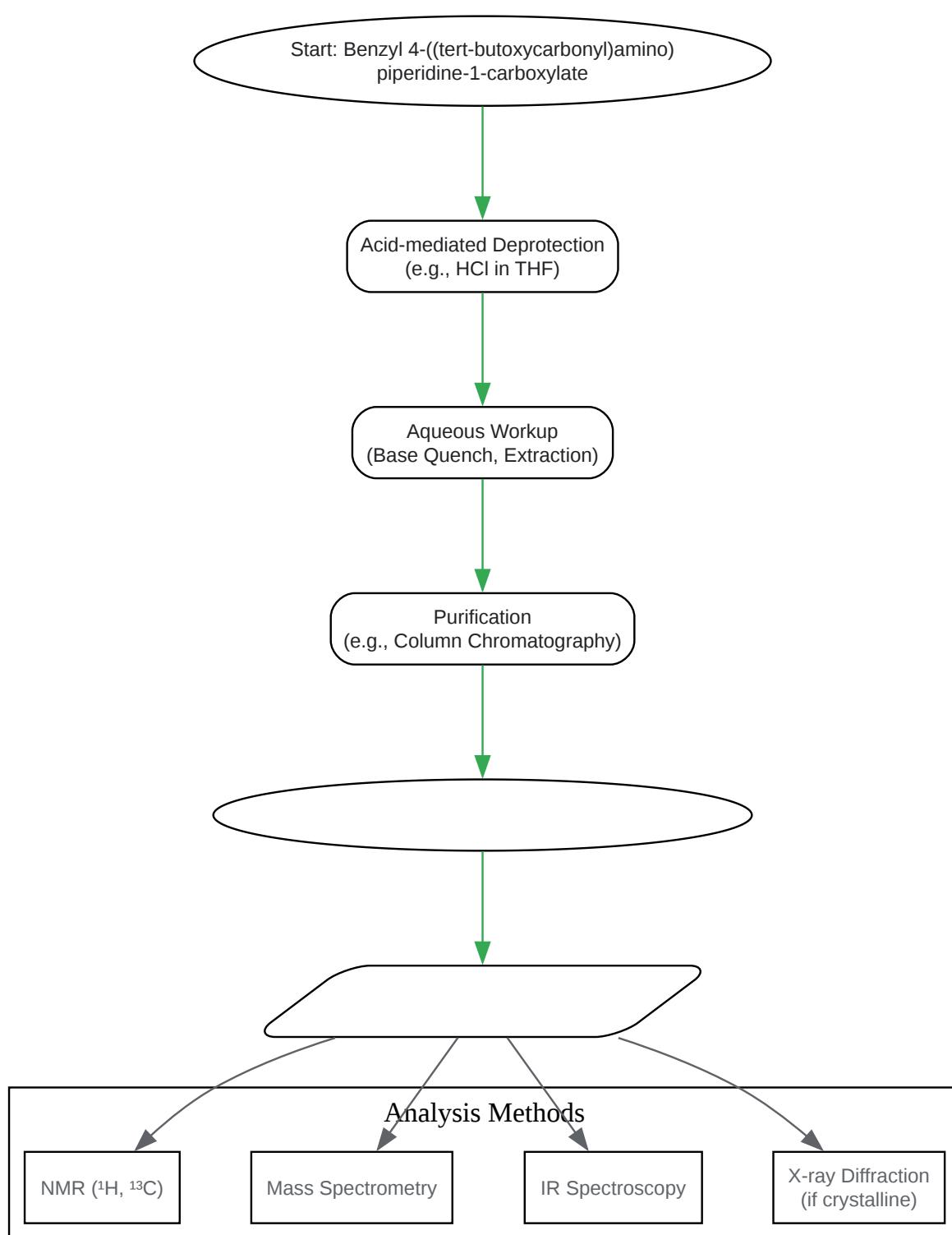
## Visualizations

The following diagrams illustrate the molecular structure and a general workflow for the synthesis and analysis of **Benzyl 4-aminopiperidine-1-carboxylate**.



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Molecular structure of **Benzyl 4-aminopiperidine-1-carboxylate**.



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General experimental workflow for synthesis and analysis.

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## References

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